

Personal protective equipment for handling LYN-1604

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Compound of Interest

Compound Name: LYN-1604

Cat. No.: B15604115

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Essential Safety and Handling Guide for LYN-1604

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **LYN-1604**, a potent UNC-51-like kinase 1 (ULK1) activator. Adherence to these protocols is essential to ensure personal safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

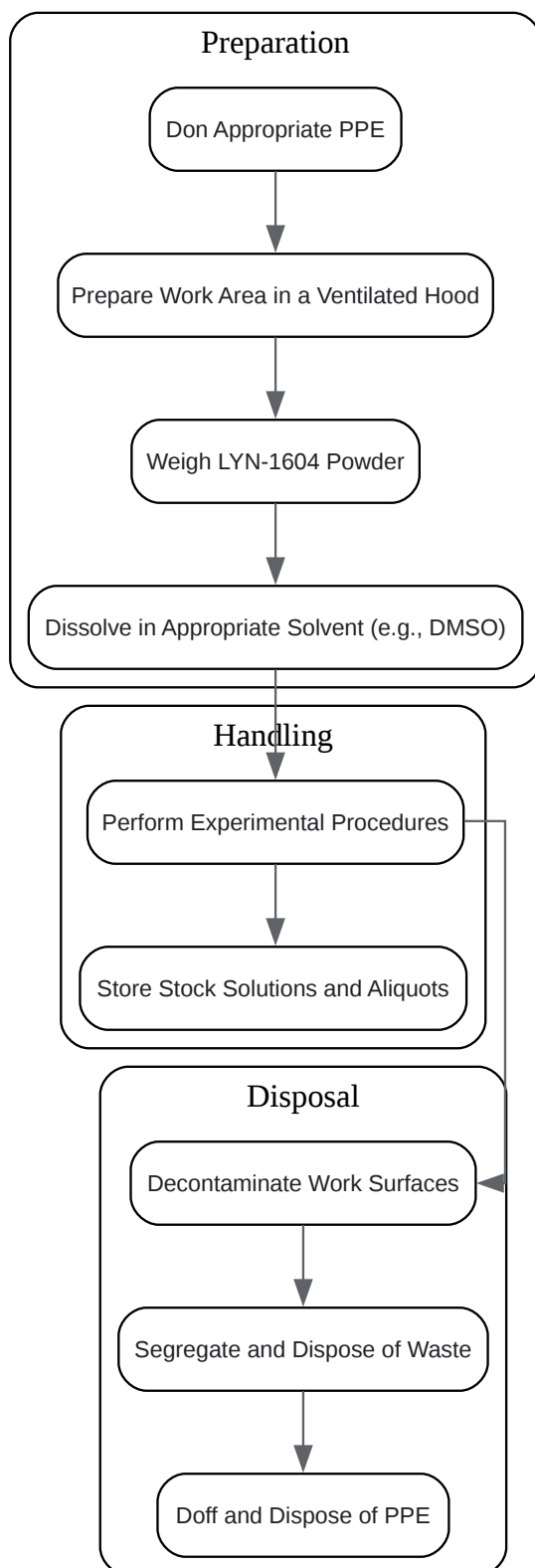
When handling **LYN-1604**, a comprehensive approach to personal protection is necessary to prevent exposure through inhalation, ingestion, or skin contact. The following personal protective equipment is required:

- **Eye and Face Protection:** ANSI-approved safety glasses with side shields or chemical splash goggles are mandatory.[1] A face shield should be worn in situations where splashing or spattering of **LYN-1604** solutions is possible.[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required.[2] It is advisable to double-glove, especially when handling concentrated solutions.[1] Gloves should be inspected for any signs of degradation or puncture before use and disposed of immediately after handling the compound.

- **Body Protection:** A standard laboratory coat is required for all procedures involving **LYN-1604**.^[1]^[2] When there is a risk of significant splashing, a chemically resistant apron over the lab coat is recommended. Full-length pants and closed-toe shoes are mandatory in the laboratory at all times to protect the skin from potential exposure.^[1]
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is necessary.^[1] All respiratory protection use must be in accordance with the institution's respiratory protection program, including fit-testing and training.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and to avoid environmental contamination. The following step-by-step guidance outlines the operational workflow for handling **LYN-1604**.



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Caption: Workflow for the safe handling of **LYN-1604**, from preparation to disposal.

- Preparation:
 - Always wear the full required PPE before handling **LYN-1604**.
 - Conduct all work in a certified chemical fume hood to minimize inhalation exposure.
 - Before use, ensure all equipment is clean and readily accessible.
- Handling and Storage:
 - **LYN-1604** is a solid powder and should be handled with care to avoid generating dust.
 - For storage, **LYN-1604** powder should be kept at -20°C for up to 3 years.^{[3][4]}
 - Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or -20°C for one month.^[3]
- Disposal:
 - All waste materials contaminated with **LYN-1604**, including used gloves, disposable lab coats, and bench paper, should be collected in a designated, sealed hazardous waste container.
 - Unused **LYN-1604** and contaminated solutions should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.
 - After completing work, thoroughly decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.

Quantitative Data Summary

The following table summarizes key quantitative information for **LYN-1604**.

Property	Value	Source
Molecular Weight	584.62 g/mol	[4]
CAS Number	2088939-99-3	[4][5]
EC ₅₀ (ULK1)	18.94 nM	[4][6][7]
IC ₅₀ (MDA-MB-231 cells)	1.66 µM	[3][4][7]
Binding Affinity (K _d) to ULK1	291.4 nM	[3][4][7]

Experimental Protocols

Preparation of Stock Solutions

- DMSO: **LYN-1604** can be dissolved in DMSO to a concentration of up to 100 mg/mL (171.05 mM), though sonication may be necessary.[4]
- Ethanol: Soluble in ethanol at 30 mg/mL.[5]
- DMF: Soluble in DMF at 30 mg/mL.[5]

For in vitro cell-based assays, a common starting concentration for treating cells is between 0.5 and 2.0 µM.[3][4][7]

Note: This information is intended as a guide for trained laboratory personnel. Always consult the specific Safety Data Sheet (SDS) for **LYN-1604** and your institution's safety protocols before beginning any work.

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